

Spectroscopic Profile of Pregabalin Lactam: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Pregabalin lactam

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This technical guide provides a comprehensive overview of the spectroscopic data for **pregabalin lactam**, a known impurity and degradation product of the active pharmaceutical ingredient (API) pregabalin. The information compiled herein is essential for the identification, characterization, and quantification of this impurity in pharmaceutical development and quality control.

Chemical Identity

Parameter	Value
IUPAC Name	(4S)-4-(2-methylpropyl)pyrrolidin-2-one
Synonyms	(S)-4-Isobutylpyrrolidin-2-one, Pregabalin Impurity A
CAS Number	181289-23-6[1]
Molecular Formula	C ₈ H ₁₅ NO[1]
Molecular Weight	141.21 g/mol [1]

Spectroscopic Data

The following tables summarize the available nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **pregabalin lactam**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{13}C NMR Spectroscopic Data of **Pregabalin Lactam**

Chemical Shift (δ) in ppm	Assignment
176.95	C=O (Lactam carbonyl)
47.89	CH ₂ (Methylene adjacent to NH)
43.91	CH ₂ (Isobutyl methylene)
37.35	CH (Methine in the ring)
32.86	CH ₂ (Methylene in the ring)
26.15	CH (Isobutyl methine)
22.92	CH ₃ (Isobutyl methyl)

Solvent: DMSO-d₆

Table 2: ^1H NMR Spectroscopic Data of **Pregabalin Lactam**

Chemical Shift (δ) in ppm	Multiplicity	Assignment
7.44	Singlet	NH (Amide proton)[2]

Note: A complete, detailed ^1H NMR peak list with all chemical shifts and coupling constants is not readily available in the reviewed literature. The provided data point is a key diagnostic signal.

Infrared (IR) Spectroscopy

While specific peak lists are not detailed in the primary literature, the characteristic IR absorptions for a γ -lactam structure like **pregabalin lactam** are well-established.

Table 3: Expected FT-IR Absorption Bands for **Pregabalin Lactam**

Wavenumber (cm ⁻¹)	Functional Group
~3200	N-H stretch (Amide)
2850-2960	C-H stretch (Aliphatic)
~1680	C=O stretch (Lactam carbonyl)

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **Pregabalin Lactam**

m/z	Ion	Notes
142.1227 (Found)	[M+H] ⁺	High-Resolution Mass Spectrometry (HRMS)[3]
142.1231 (Calcd.)	[M+H] ⁺	Calculated for C ₈ H ₁₆ NO ⁺ [3]
142	[M+H] ⁺	Protonated molecular ion observed in LC-MS[2][3]

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **pregabalin lactam**, based on established practices for pharmaceutical impurity analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for the structural elucidation of **pregabalin lactam**.

Instrumentation:

- NMR Spectrometer (e.g., Bruker, 300 MHz or higher)
- NMR tubes (5 mm)

Sample Preparation:

- Accurately weigh 5-10 mg of the **pregabalin lactam** reference standard.
- Dissolve the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- Vortex the mixture until the sample is fully dissolved.
- Transfer the solution to an NMR tube.

¹H NMR Acquisition Parameters (Typical):

- Pulse Program: Standard 1D proton
- Number of Scans: 16-64
- Relaxation Delay: 1-2 seconds
- Spectral Width: -2 to 12 ppm
- Temperature: 298 K

¹³C NMR Acquisition Parameters (Typical):

- Pulse Program: Standard 1D carbon with proton decoupling
- Number of Scans: 1024 or more (depending on concentration)
- Relaxation Delay: 2-5 seconds
- Spectral Width: 0 to 200 ppm
- Temperature: 298 K

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To obtain the infrared spectrum of **pregabalin lactam** to identify its functional groups.

Instrumentation:

- FT-IR Spectrometer with a DTGS detector
- Agate mortar and pestle
- KBr pellet press

Sample Preparation (KBr Pellet Method):

- Thoroughly dry spectroscopic grade potassium bromide (KBr) to remove any moisture.
- Place approximately 1-2 mg of the **pregabalin lactam** sample and 100-200 mg of dry KBr into an agate mortar.
- Gently grind the mixture to a fine, homogenous powder.
- Transfer the powder to a pellet die and press under high pressure (approximately 8-10 tons) to form a transparent or translucent pellet.

Data Acquisition:

- Scan Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32
- Acquire a background spectrum of the empty sample compartment before analyzing the sample pellet.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **pregabalin lactam**.

Instrumentation:

- Liquid Chromatography-Mass Spectrometry (LC-MS) system with an Electrospray Ionization (ESI) source or a Gas Chromatography-Mass Spectrometry (GC-MS) system.

LC-MS Protocol (Typical):

- Sample Preparation: Prepare a dilute solution of **pregabalin lactam** (e.g., 10 µg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- Chromatographic Separation:
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.2-0.4 mL/min.
- Mass Spectrometry Detection:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Range: m/z 50-300.
 - Capillary Voltage: 3-4 kV.
 - Source Temperature: 120-150 °C.

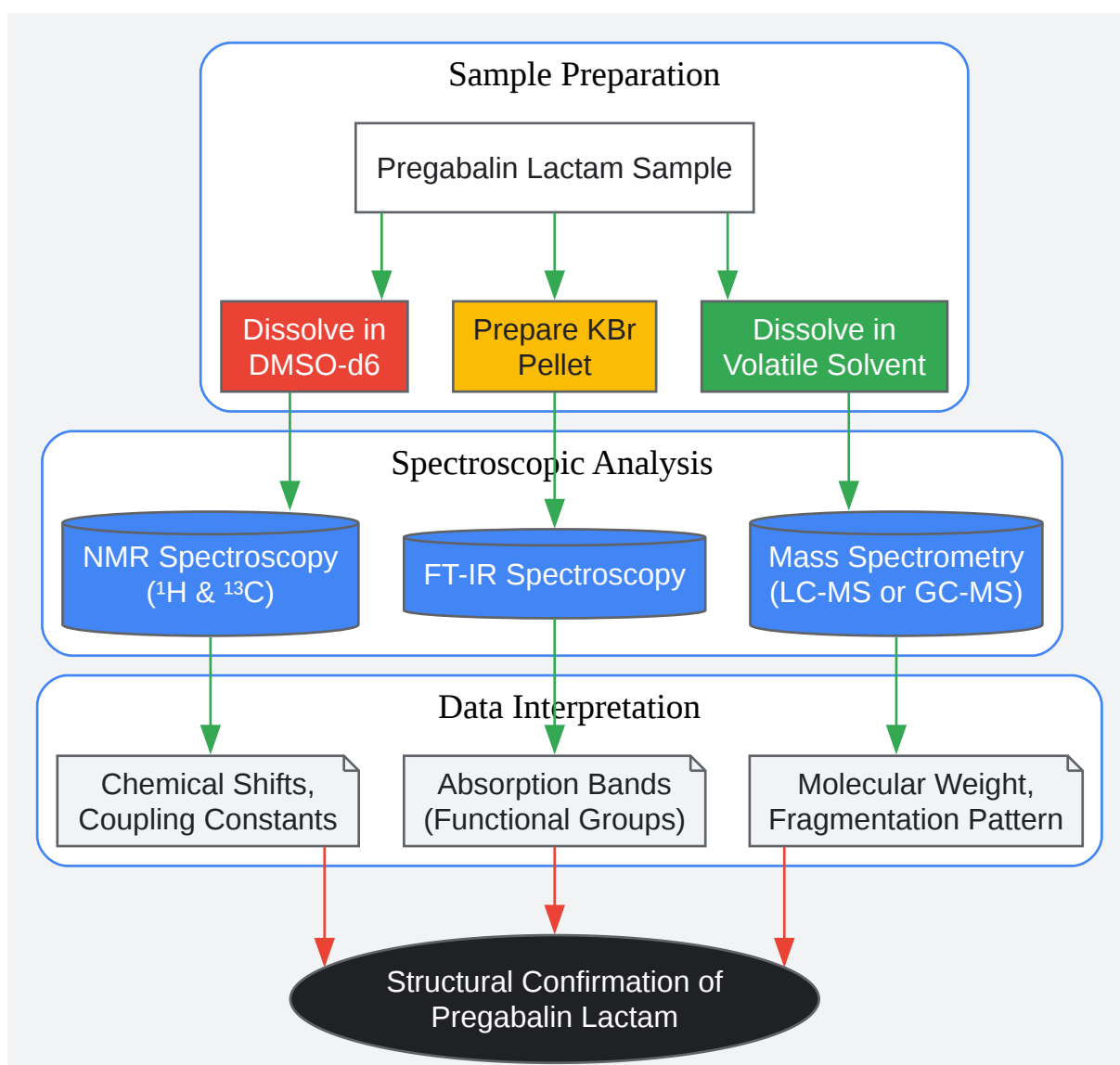
GC-MS Protocol (Typical):

- Sample Preparation: Prepare a dilute solution of **pregabalin lactam** in a volatile organic solvent like dichloromethane or methanol.
- Gas Chromatography:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 100 °C, ramp to 280 °C at 10-20 °C/min.
 - Carrier Gas: Helium.
- Mass Spectrometry Detection:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-300.
- Source Temperature: 230 °C.

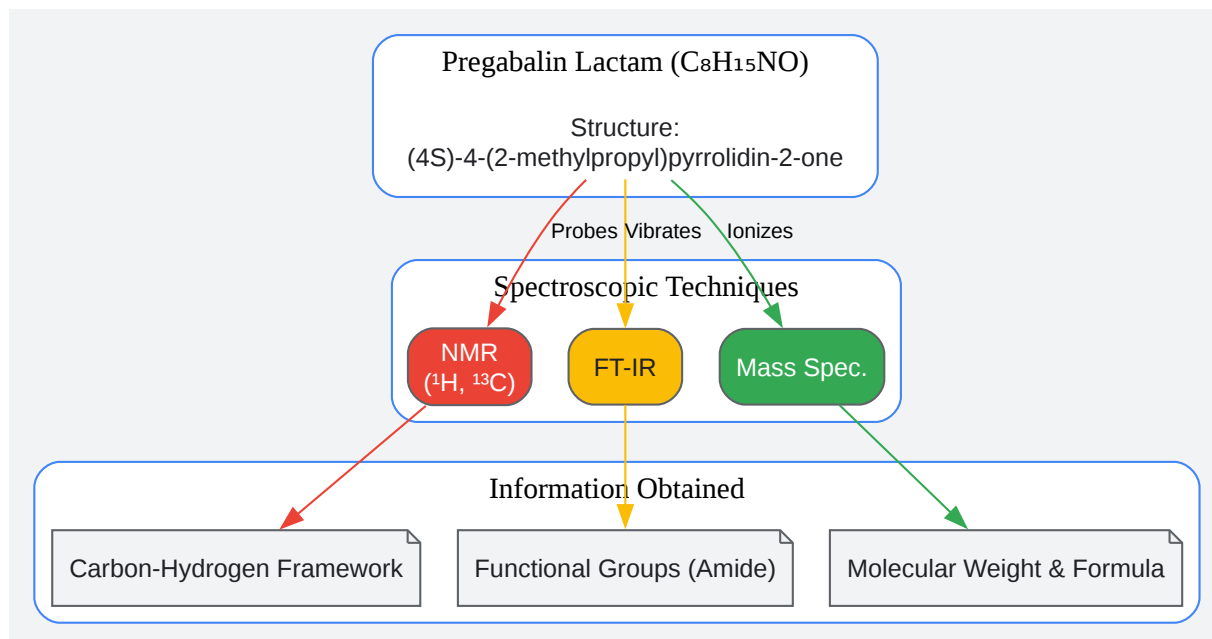
Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis of **pregabalin lactam** and its chemical structure.



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Caption: Workflow for the spectroscopic identification of **pregabalin lactam**.



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Caption: Relationship between **pregabalin lactam**'s structure and spectroscopic methods.

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References

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